Chemo-Analytical Profiling of Anteiso-C11 3-Hydroxy Fatty Acid

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Compound of Interest

Compound Name:	*3-Hydroxy-8-methyldecanoic acid*
CAS No.:	*62675-80-3*
Cat. No.:	*B14080088*

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Executive Summary

Anteiso-C11 3-hydroxy fatty acid (3-OH-a-C11:0) is a specialized branched-chain lipid primarily associated with the cell membranes and lipopeptide surfactants of Gram-positive bacteria, particularly the genus Bacillus. Unlike straight-chain fatty acids, the anteiso branching confers unique fluidizing properties to microbial membranes, playing a critical role in homeoviscous adaptation under stress.

For researchers in drug development and microbial chemotaxonomy, this molecule represents a high-value target. It serves as a structural anchor in bioactive lipopeptides (e.g., surfactins, iturins) and acts as a specific biomarker for bacterial contamination or presence. This guide provides a definitive structural analysis, biological context, and a self-validating analytical workflow for its isolation and identification.

Part 1: Molecular Architecture & Physicochemical Properties

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Structural Definition

The nomenclature "Anteiso-C11" can be deceptive. In strict IUPAC terms, the "C11" refers to the total carbon count. The "anteiso" designation indicates a methyl branch at the ante-penultimate carbon (

).

- Total Carbons: 11
- Parent Chain: Decanoic acid (10 carbons)
- Branching: Methyl group at position 8 (relative to C1 carboxyl)
- Functional Group: Hydroxyl group at position 3 (

  -carbon)

IUPAC Name:**3-hydroxy-8-methyldecanoic acid**

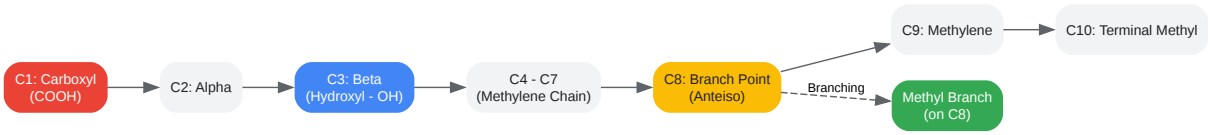
Quantitative Data Profile

Property	Value	Notes
Molecular Formula		Saturated, branched, hydroxylated.[1][2][3][4][5][6]
Molecular Weight	202.29 g/mol	Monoisotopic mass: ~202.1569 Da.
Base Peak (FAME)	m/z 103	Characteristic cleavage between C3-C4.[7]
pKa (COOH)	~4.8	Typical for carboxylic acids.
LogP	~2.4 - 2.8	Moderately lipophilic; amphiphilic due to 3-OH.

Structural Visualization

The following diagram illustrates the connectivity of **3-hydroxy-8-methyldecanoic acid**.

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Figure 1: Structural connectivity of **3-hydroxy-8-methyldecanoic acid** (Anteiso-C11). Note the critical branch at C8 and hydroxyl at C3.

Part 2: Biological Significance

The "Lipid Thermometer"

Bacteria cannot regulate their internal temperature. Instead, they regulate membrane viscosity.

- Mechanism:Anteiso fatty acids introduce a "kink" in the lipid bilayer that is more disruptive than iso (terminal) branching. This prevents tight packing of the acyl chains.
- Causality: As temperature drops, bacteria (e.g., Listeria monocytogenes, Bacillus subtilis) increase the synthesis of anteiso-C11 and anteiso-C15 fatty acids to maintain membrane fluidity (Homeoviscous Adaptation).

Lipopeptide Biosynthesis

3-OH-a-C11 is a precursor for non-ribosomal peptide synthetases (NRPS). It is frequently found as the lipid tail in Surfactins and Iturins.

- Drug Development Relevance: These lipopeptides are potent biosurfactants with antibiotic and antifungal properties. The specific length and branching of the fatty acid tail (C11 vs C14) drastically alter the critical micelle concentration (CMC) and hemolytic toxicity of the drug candidate.

Part 3: Analytical Workflow (Extraction & Identification)

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Expert Insight: The Derivatization Trap

Critical Warning: Standard FAME (Fatty Acid Methyl Ester) analysis is insufficient for high-precision quantification of 3-hydroxy fatty acids.

- The Problem: The free hydroxyl group at C3 can hydrogen bond with the GC column stationary phase, leading to peak tailing and irreversible adsorption.
- The Solution: A dual-derivatization strategy. First, methylate the carboxyl group (FAME).[8][9] Second, silylate the hydroxyl group (TMS-ether).

Protocol: Selective Extraction & Dual Derivatization

Reagents: Methanolic HCl (3N), Hexane (HPLC Grade), BSTFA + 1% TMCS.

- Acid Hydrolysis (Liberation):
  - If the target is bound (LPS/Lipopeptide): Suspend sample in 2mL Methanolic HCl.
  - Heat at 80°C for 18 hours. (Acid is preferred over base to ensure cleavage of amide bonds in lipopeptides).
- Extraction:
  - Add 1mL saturated NaCl and 2mL Hexane. Vortex vigorously.
  - Centrifuge (2000 x g, 5 min). Collect the upper Hexane phase.
  - Evaporate Hexane under

    stream.
- TMS Derivatization (Crucial Step):
  - Resuspend dried FAMEs in 50

    L Pyridine and 50

    L BSTFA/TMCS.

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- Incubate at 60°C for 30 minutes.
- Result:Methyl 3-(trimethylsiloxy)-8-methyldecanoate.

GC-MS Identification Logic

Instrument Parameters:

- Column: DB-5ms or equivalent (non-polar). Note: Polar columns (DB-Wax) separate isomers better but degrade TMS derivatives.
- Carrier Gas: Helium, 1 mL/min.

Mass Spectral Fingerprint (EI, 70eV):

- The "3-OH" Signature: Look for a dominant base peak at m/z 175 (for TMS derivative) or m/z 103 (for underivatized FAME).
  - Mechanism: Cleavage between C3 and C4. The fragment contains the carboxyl end with the derivatized OH.
- Iso vs. Anteiso Differentiation:
  - This is the hardest challenge. The mass spectra are nearly identical.
  - Retention Time (ECL): On non-polar columns, elution order is generally:
    1. Branched (Iso)[6]
    2. Branched (Anteiso)
    3. Straight Chain (Normal)
  - Diagnostic Ions (Trace): Look for high-mass fragments.
    - Anteiso often shows a small

      or

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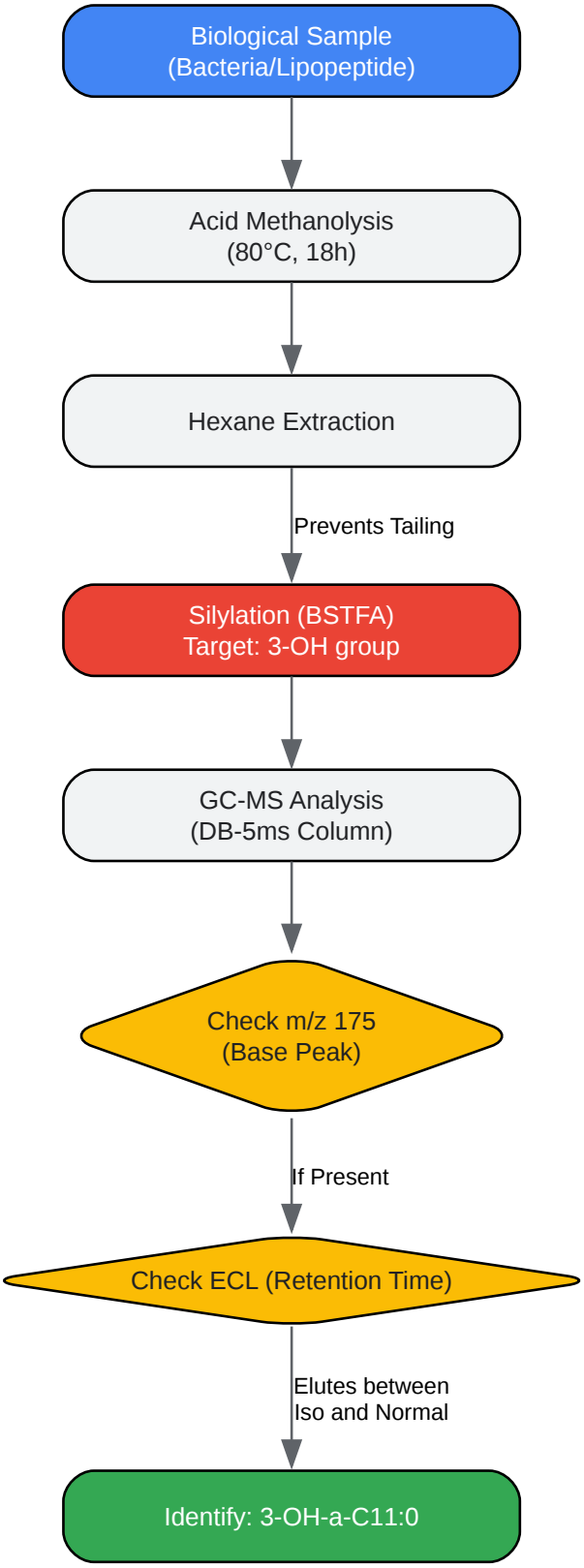
peak due to loss of the sec-butyl terminus.

- Iso often shows

  due to loss of the isopropyl terminus.

Analytical Decision Tree

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Figure 2: Analytical workflow for the specific identification of 3-hydroxy fatty acids, highlighting the critical silylation step.

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- To cite this document: BenchChem. [Chemo-Analytical Profiling of Anteiso-C11 3-Hydroxy Fatty Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14080088/docs#chemo-analytical-profiling-of-anteiso-c11-3-hydroxy-fatty-acid]

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